Methyl 3-Cyclopropyl-2-hydroxypropanoate: A Critical Chiral Building Block in Advanced Therapeutics

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Compound of Interest

Compound Name:	*methyl 3-cyclopropyl-2-hydroxypropanoate*
CAS No.:	*1598962-96-9*
Cat. No.:	*B6155659*

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Executive Summary & Strategic Importance

As modern drug discovery increasingly relies on complex, stereochemically pure aliphatic architectures, **methyl 3-cyclopropyl-2-hydroxypropanoate** has emerged as a cornerstone chiral building block. Characterized by a sterically demanding cyclopropyl ring and an alpha-hydroxy ester moiety, this compound provides a versatile scaffold for highly specific target binding.

From an application science perspective, the true value of this molecule lies in its dual functionality: the cyclopropyl group offers unique conformational rigidity and lipophilicity, while the alpha-hydroxy ester serves as a prime synthetic handle for peptide coupling, oxidation, or linker attachment. Recently, its (R)-enantiomer has proven indispensable in the synthesis of highly potent antivirals—most notably, the SARS-CoV-2 main protease (Mpro) inhibitor 13b-K[1]—and as a structural unit in novel exatecan-based antibody-drug conjugates (ADCs)[2].

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Physicochemical Profiling

Understanding the physical and chemical properties of **methyl 3-cyclopropyl-2-hydroxypropanoate** is critical for predicting its behavior in complex synthetic workflows. The table below summarizes its core quantitative data[3],[4].

Property	Value
Chemical Name	Methyl 3-cyclopropyl-2-hydroxypropanoate
CAS Number	1416444-91-1 (R-enantiomer), 2165755-17-7 (S-enantiomer)
Molecular Formula	
Molecular Weight	144.17 g/mol
SMILES	O=C(OC)CC1CC1 (for the R-enantiomer)
Physical State	Colorless liquid to semi-solid
Storage Temperature	2-8 °C (Sealed in a dry environment)
Hazard Classification	GHS Category 4 (H302: Harmful if swallowed)

Mechanistic Synthesis & Self-Validating Protocols

The synthesis of methyl (R)-3-cyclopropyl-2-hydroxypropanoate from D-cyclopropylalanine is a masterclass in stereochemical control. The workflow relies on a two-step sequence: a stereoretentive diazotization followed by a mild, acid-catalyzed Fischer esterification[1].

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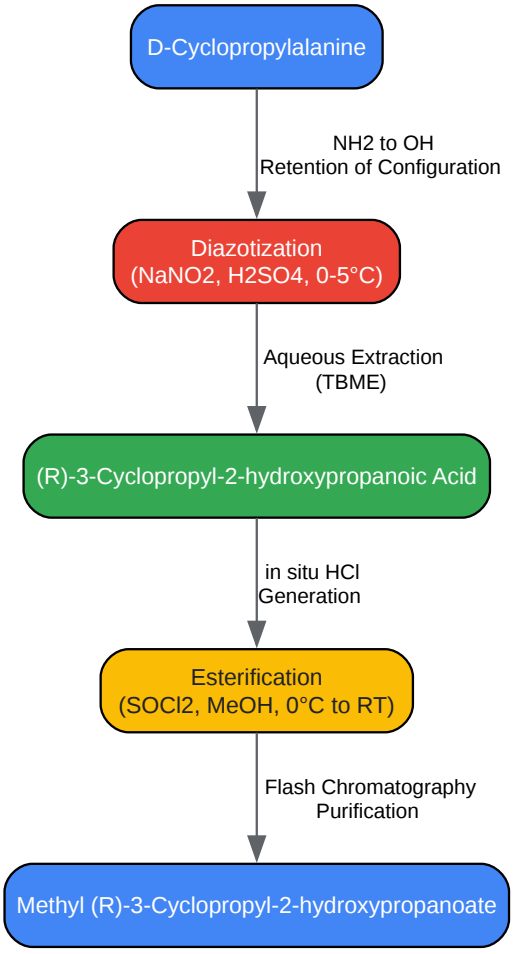

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Fig 1. Mechanistic synthesis workflow of methyl (R)-3-cyclopropyl-2-hydroxypropanoate.

Protocol 1: Diazotization to (R)-3-Cyclopropyl-2-hydroxypropanoic Acid

Mechanistic Causality: The conversion of an alpha-amino acid to an alpha-hydroxy acid via diazotization (

/

) proceeds with net retention of stereochemistry. The reaction forms a highly reactive diazonium intermediate, which is rapidly displaced by the neighboring carboxylate group to form a transient alpha-lactone (first inversion). Subsequent hydrolysis of the alpha-lactone by water opens the ring (second inversion), resulting in overall retention of the (R)-configuration[1].

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Step-by-Step Methodology:

- Dissolve D-cyclopropylalanine (1.0 eq) in 2 M

  and cool the reaction vessel to 0 °C.
- Prepare a solution of

  (approx. 4.9 eq) in water. Add this solution dropwise over 50 minutes.
- Stir the resulting mixture for 3 hours at 0–5 °C, then allow it to warm to ambient temperature and stir for an additional 16 hours.
- Extract the reaction mixture with tert-butyl methyl ether (TBME) multiple times to isolate the organic product.

> *Self-Validation Checkpoint: The internal temperature must strictly remain below 5 °C during the*
>
> addition. An exotherm above this threshold will cause premature nitrogen evolution, leading to elimination byproducts (alkenes) or racemization via an
>
> pathway rather than the desired alpha-lactone intermediate[1]. Monitor the aqueous phase via TLC (ninhydrin stain) to confirm the total consumption of the starting amino acid before discarding the aqueous layer.

Protocol 2: Esterification to Methyl (R)-3-Cyclopropyl-2-hydroxypropanoate

Mechanistic Causality: To avoid degradation of the sensitive cyclopropyl ring or racemization of the alpha-chiral center, harsh external acids are avoided. Instead, the dropwise addition of thionyl chloride (

) to methanol at 0 °C generates anhydrous HCl in situ. This highly controlled generation of acid catalyzes the Fischer esterification of the carboxylic acid efficiently and cleanly[1].

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Step-by-Step Methodology:

- Dissolve the purified (R)-3-cyclopropyl-2-hydroxypropanoic acid in anhydrous methanol and cool to 0 °C.
- Add

  (2.0 eq) dropwise over 20 minutes.
- Allow the solution to warm to ambient temperature over 2 hours.
- Concentrate the mixture under reduced pressure.
- Purify via flash column chromatography using 25% EtOAc/petroleum ether to afford the title compound as a colorless oil.

> *Self-Validation Checkpoint: The dropwise addition of*
>
> is critical to control the highly exothermic reaction, preventing the volatilization of methanol and ensuring the cyclopropyl ring remains intact. The reaction is deemed complete when TLC (
>
> stain) shows the complete disappearance of the highly polar alpha-hydroxy acid spot[1].

Advanced Therapeutic Applications

SARS-CoV-2 Mpro Inhibitors

The (R)-enantiomer of **methyl 3-cyclopropyl-2-hydroxypropanoate** was a critical starting material in the rapid development of the SARS-CoV-2 main protease inhibitor 13b-K[1]. The cyclopropyl moiety is strategically incorporated to occupy the S2 pocket of the Mpro enzyme, providing optimal van der Waals interactions. During the synthesis, the alpha-hydroxy ester is ultimately converted into an alpha-ketoamide. This functional group serves as a reversible

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covalent warhead that attacks the catalytic cysteine (Cys145) of the protease[5]. The pure (S,S,S)-diastereomer (13b-K) exhibits an exceptional

of 120 nM against the viral protease[1].

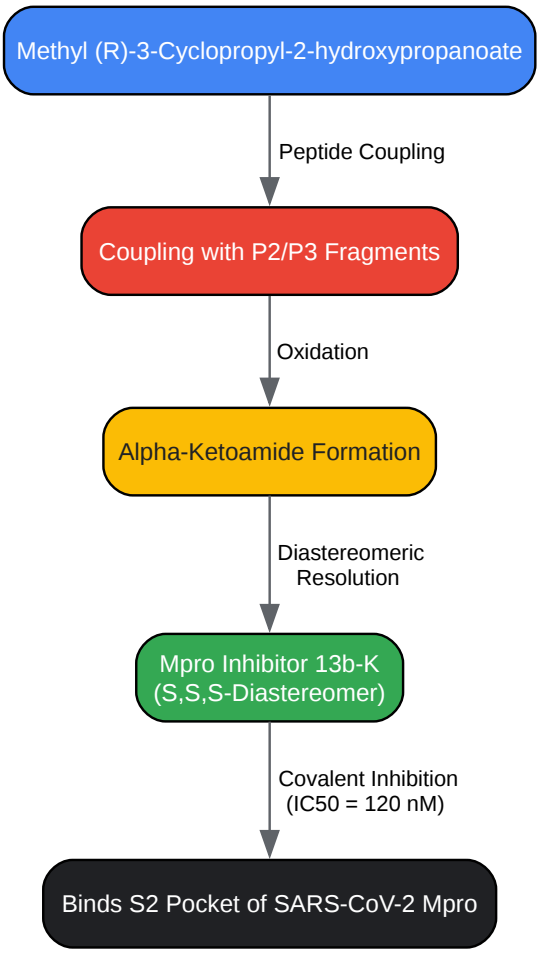

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Fig 2. Integration of the cyclopropyl building block into SARS-CoV-2 Mpro inhibitor 13b-K.

Payload Linkers in Antibody-Drug Conjugates (ADCs)

In the oncology sector, this compound is utilized in the synthesis of novel linkers for exatecan analogues[2]. Exatecan is a highly potent topoisomerase I inhibitor. By integrating the cyclopropyl-containing building block into the linker-payload complex, developers achieve optimal steric hindrance. This structural tuning ensures the payload remains stable in systemic circulation (preventing premature cleavage and off-target toxicity) but is efficiently cleaved by lysosomal enzymes upon internalization into the tumor microenvironment[2].

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Handling, Safety, and Analytical Standards

As a bioactive intermediate, **methyl 3-cyclopropyl-2-hydroxypropanoate** requires specific handling protocols to maintain its integrity:

- Storage: The compound must be stored at 2-8 °C in a sealed, dry environment to prevent hydrolysis of the methyl ester and to maintain enantiomeric purity[3],[4].
- Safety: It is classified under GHS as Acute Toxicity Category 4 (H302: Harmful if swallowed). Standard laboratory PPE, including impervious clothing, safety goggles, and nitrile gloves, must be worn. All operations involving neat material should be conducted in a fume hood[4].
- Analytical Validation: Routine batch validation should include

  NMR to confirm the presence of the cyclopropyl protons (typically a complex multiplet upfield) and chiral HPLC to ensure the enantiomeric excess (ee) remains

  97%[3].

References

- Title: Diastereomeric Resolution Yields Highly Potent Inhibitor of SARS-CoV-2 Main Protease Source: Journal of Medicinal Chemistry - ACS Publications / NIH URL:[Link]
- Title: US20210353764A1 - Ligand-drug conjugate of exatecan analogue, preparation method therefor and application thereof Source: Google Patents URL

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